physical properties of ethenesulfonyl fluoride (boiling point, density)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ethenesulfonyl fluoride*
CAS No.:	*677-25-8*
Cat. No.:	*B1266106*

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An In-Depth Technical Guide to the Physical Properties of **Ethenesulfonyl Fluoride**

For Researchers, Scientists, and Drug Development Professionals

Introduction to **Ethenesulfonyl Fluoride** (ESF)

Ethenesulfonyl fluoride (ESF), also known as vinylsulfonyl fluoride, is a highly versatile and reactive chemical reagent that has garnered significant attention in modern organic synthesis. With the CAS Registry Number 677-25-8, this compound serves as a cornerstone in the synthesis of complex fluorinated molecules and functional materials.[1][2][3][4] Its prominence is particularly notable in the field of "click chemistry," where it is a key building block for Sulfur(VI) Fluoride Exchange (SuFEx) reactions, a concept pioneered by Nobel laureate K. Barry Sharpless.[5][6]

ESF's utility stems from its powerful reactivity as a Michael acceptor, making it an invaluable tool for creating covalent linkages in drug discovery, chemical biology, and materials science.[5][6] Given its increasing application, a thorough understanding of its fundamental physical properties is critical for its safe handling, experimental design, and scale-up. This guide

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provides a detailed examination of the boiling point and density of **ethenesulfonyl fluoride**, supported by experimental context and procedural insights.

Core Physical Properties of **Ethenesulfonyl Fluoride**

Accurate physical property data is paramount for predicting chemical behavior, designing purification protocols, and ensuring laboratory safety. The key physical constants for **ethenesulfonyl fluoride** have been well-characterized and are summarized below.

Boiling Point

The boiling point of a liquid is a critical parameter for distillation-based purification and for assessing its volatility. **Ethenesulfonyl fluoride** is a liquid at room temperature.[1][3] Its boiling point at atmospheric pressure is consistently reported as 119 °C.[1][3][7]

For sensitive substrates or to prevent thermal decomposition during purification, distillation under reduced pressure is often employed. Under a vacuum of 50 Torr, the boiling point of ESF is significantly lower, recorded in the range of 44-46 °C.[8] This information is crucial for chemists who need to purify the compound without subjecting it to high temperatures.

Density

Density is an essential property for converting between mass and volume, which is a routine requirement for reaction setup. The density of **ethenesulfonyl fluoride** is reported with high consistency across multiple suppliers and databases. At 25 °C, its density is 1.328 g/mL.[2][8] Another source reports a specific gravity of 1.33 at 20 °C relative to water at 20 °C, which is in close agreement.[1]

Summary of Physical Data

The following table consolidates the key physical and chemical properties of **ethenesulfonyl fluoride** for quick reference.

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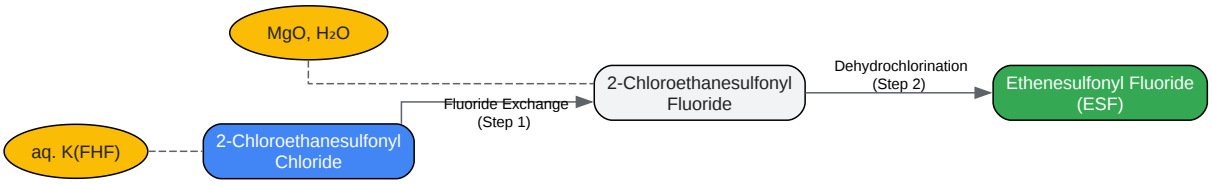
Property	Value	Source(s)
CAS Number	677-25-8	[1][2][4]
Molecular Formula	$C_2H_3FO_2S$	[2][3][4]
Molecular Weight	110.11 g/mol	[2][3][9]
Appearance	Colorless to light yellow/brown liquid	[1][3][7]
Boiling Point	119 °C (at atmospheric pressure)	[1][3][7]
44-46 °C (at 50 Torr)	[8]	
Density	1.328 g/mL (at 25 °C)	[2][8]
Refractive Index	n20/D 1.385	[2][3]
Flash Point	40 °C (closed cup)	[1][2][7]

Manufacturing Context: A Scalable Synthesis

The accessibility of a reagent directly impacts its widespread adoption. Historically, the high cost of ESF limited its use.[5] However, a landmark two-step, "on-water" procedure developed by the Sharpless group enables its synthesis on a kilogram scale with an overall yield of 98%.[5][10][11] This process is noteworthy for its simplicity, high yield, and use of readily available starting materials, making ESF much more accessible to the research community.

The synthesis begins with the conversion of 2-chloroethanesulfonyl chloride to 2-chloroethanesulfonyl fluoride using an aqueous solution of potassium bifluoride (K(FHF)).[5][11] The subsequent step involves the dehydrochlorination of this intermediate using magnesium oxide (MgO) in an aqueous suspension to yield the final **ethenesulfonyl fluoride** product.[10][11]

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Caption: Kilogram-scale synthesis of **Ethenesulfonyl Fluoride** (ESF).

Experimental Protocol: Boiling Point Determination by Distillation

This protocol describes a standard laboratory procedure for verifying the boiling point of a liquid chemical like **ethenesulfonyl fluoride** at atmospheric pressure. The causality behind each step is explained to ensure a self-validating and trustworthy measurement.

Objective: To determine the atmospheric boiling point of an **ethenesulfonyl fluoride** sample.

Materials:

- **Ethenesulfonyl fluoride** (≥95% purity)
- Round-bottom flask (25 or 50 mL)
- Distillation head with condenser (Liebig or similar)
- Thermometer (calibrated, -10 to 150 °C range) with adapter
- Receiving flask
- Boiling chips or magnetic stir bar
- Heating mantle with controller
- Lab jack and clamps

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Methodology:

- Apparatus Assembly:
  - Assemble the distillation apparatus in a fume hood. The choice of a fume hood is critical due to the reactive and hazardous nature of ESF.
  - Place 10-15 mL of **ethenesulfonyl fluoride** into the round-bottom flask along with a few boiling chips. Causality: Boiling chips prevent bumping and ensure smooth, even boiling by providing nucleation sites for bubble formation.
  - Connect the flask to the distillation head and condenser. Ensure all joints are securely clamped.
  - Position the thermometer bulb just below the side arm of the distillation head leading to the condenser. Causality: This precise placement ensures the thermometer measures the temperature of the vapor that is in thermal equilibrium with the boiling liquid, which is the definition of boiling point.
- Heating and Equilibration:
  - Begin circulating cold water through the condenser.
  - Slowly heat the flask using the heating mantle. The goal is a slow, steady distillation rate, approximately 1-2 drops per second into the receiving flask. Causality: Rapid heating can lead to superheating and inaccurate temperature readings. A steady rate allows the liquid-vapor equilibrium to be established.
- Data Recording:
  - Observe the temperature as the liquid begins to boil and the vapor condenses. Record the temperature when it stabilizes and a steady stream of condensate is collected. This stable temperature is the observed boiling point.
  - Continue to record the temperature until most of the liquid has distilled, noting any significant fluctuations. Causality: A stable temperature throughout the distillation indicates

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a pure substance. Impurities would cause the boiling point to change as the distillation progresses.

- Pressure Correction (Self-Validation):
  - Record the ambient atmospheric pressure from a laboratory barometer.
  - If the measured pressure deviates significantly from standard pressure (760 mmHg), the observed boiling point can be corrected using a nomograph or the Clausius-Clapeyron relation for a more accurate value. Causality: Boiling point is pressure-dependent. This step ensures the obtained value is standardized, making it comparable to literature values.
- Shutdown and Safety:
  - Once the measurement is complete, turn off and lower the heating mantle. Allow the apparatus to cool completely before disassembly inside the fume hood.

By following this protocol, a researcher can reliably verify the boiling point of **ethenesulfonyl fluoride**, ensuring the quality of the reagent and the integrity of their experimental data.

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